

Essential Safety and Handling Guide for LY2228820 (Ralimetinib)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY2228820

Cat. No.: B7881755

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **LY2228820**, also known as Ralimetinib. Adherence to these procedural steps is vital for ensuring personal safety, maintaining experimental integrity, and protecting the environment. **LY2228820** is a potent and selective inhibitor of p38 MAPK α/β and should be handled with care in a laboratory setting.[1][2]

Hazard Identification and Classification

LY2228820 (Ralimetinib) is classified with specific hazards that necessitate careful handling. The primary routes of exposure are inhalation, skin and eye contact, and ingestion.[3]

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.[3]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life.[3]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory to minimize exposure risk. While some safety data sheets may state that no special equipment is required under normal use, it is best practice for handling potent powder compounds to employ a more robust set of precautions.[4]

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove's cuff should extend over the gown sleeve.	Prevents skin absorption. Double gloving allows for immediate removal of the outer glove if contaminated.[5]
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric.	Protects skin and clothing from contamination. Must be disposed of as hazardous waste after use.[5]
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the powder or solutions. [5]	Protects against splashes and aerosolized particles. [5]
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound outside of a certified containment system (e.g., fume hood) to prevent inhalation.[5]
Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the laboratory.

Operational Plan for Handling LY2228820

A systematic approach to handling **LY2228820** from receipt to disposal is critical for safety and to prevent contamination.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Keep containers tightly sealed in a cool, dry, and well-ventilated area.^[3]
 - Powder: Store at -20°C.^[3]
 - In Solvent: Store at -80°C.^[3]
- Incompatibilities: Store away from strong acids/alkalis and strong oxidizing/reducing agents.^[3]

Preparation and Use

- Designated Area: All handling of **LY2228820** should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to avoid the formation of dust and aerosols.^[3]
- Pre-Handling: Before handling, ensure all necessary PPE is correctly donned.
- Weighing: If weighing the solid form, do so within a ventilated enclosure.
- Solution Preparation: When preparing solutions, add the solvent to the solid to minimize dust generation.
- General Practices: Avoid inhalation, and contact with skin and eyes.^[3] Do not eat, drink, or smoke in the handling area.^[3]
- Post-Handling: Thoroughly wash hands and any exposed skin after handling.^[3]

Spill Management

In the event of a spill, immediate action is required:

- Evacuate: Evacuate all non-essential personnel from the area.

- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.[3]
- Containment: Cover the spill with an absorbent material.
- Cleanup: Carefully collect the spilled material and absorbent into a sealed, labeled hazardous waste container.
- Decontamination: Clean the spill area with an appropriate solvent or detergent and water. Collect all cleanup liquids as hazardous waste.[3]

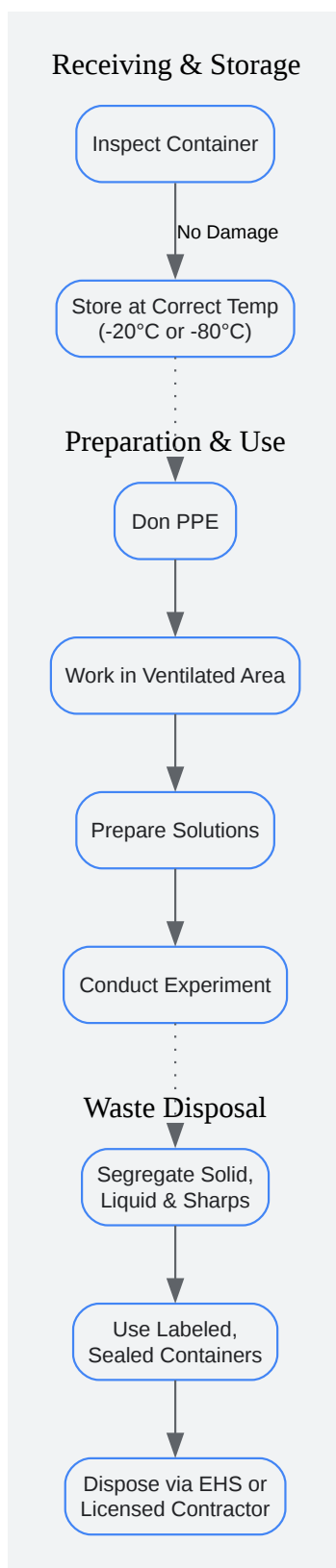
Disposal Plan

All waste containing **LY2228820** must be treated as hazardous and disposed of according to local, state, and federal regulations.[3]

Waste Stream	Description	Containment	Disposal Method
Solid Hazardous Waste	Contaminated gloves, gowns, shoe covers, absorbent liners, weigh boats, pipette tips, and empty vials.	Designated, sealed, and labeled hazardous waste container.	Dispose of contents/container to an approved waste disposal plant.[3]
Liquid Hazardous Waste	Unused or expired stock solutions and contaminated solvents.	Compatible, leak-proof, and labeled hazardous waste container.	Dispose of contents/container to an approved waste disposal plant.[3]
Sharps Hazardous Waste	Needles and syringes used in animal studies.	Puncture-proof, labeled sharps container for hazardous waste.	Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[3]

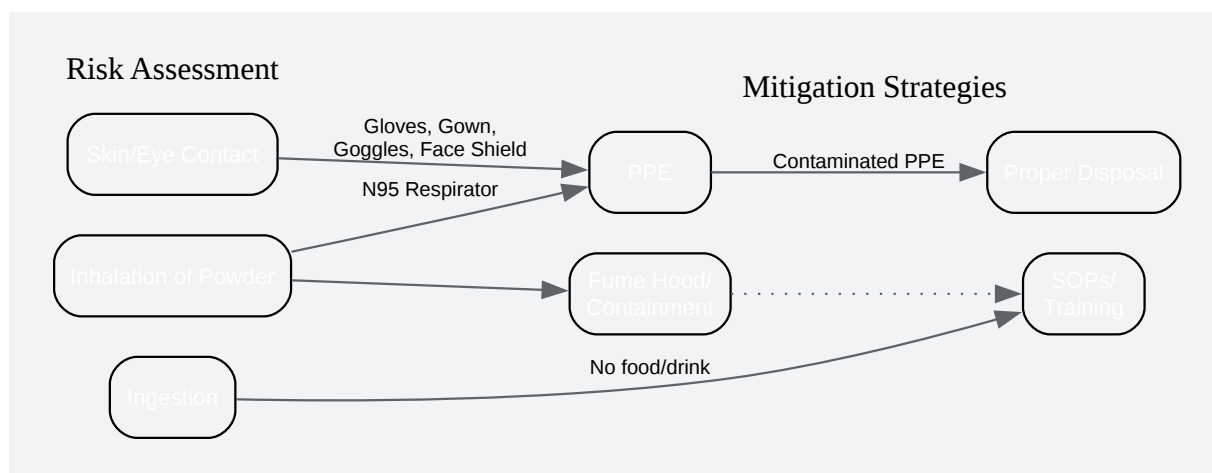
Visual Guides

The following diagrams illustrate the operational workflow and risk mitigation strategies for handling **LY2228820**.



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Caption: Operational workflow for handling **LY2228820**.



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Caption: Risk assessment and mitigation for **LY2228820**.

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